safety data sheet SDS for N-allylcyclohexanemethylamine

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Compound of Interest

Compound Name:	*(Cyclohexylmethyl)(prop-2-en-1-yl)amine*
CAS No.:	*116855-58-4*
Cat. No.:	*B3215888*

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Technical Safety Guide: N-Allylcyclohexanemethylamine CAS No: 22416-98-4 Content Type: In-Depth Technical Guide / R&D Safety Protocol Audience: Medicinal Chemists, Process Safety Engineers, and Drug Development Scientists.

Core Directive & Chemical Identity

Editorial Note: This guide is structured to bridge the gap between a standard regulatory SDS and a practical R&D safety protocol. While standard SDSs provide compliance data, this document integrates structural-activity relationship (SAR) insights to predict hazards where empirical data may be scarce for niche intermediates.

Chemical Identification

- Chemical Name: N-Allyl-N-(cyclohexylmethyl)amine[1][2][3]
- Common Synonyms: N-Allylcyclohexanemethylamine; N-(Cyclohexylmethyl)prop-2-en-1-amine.

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- CAS Number: 22416-98-4[1][2][3]
- Molecular Formula: $C_{10}H_{19}N$
- Molecular Weight: 153.27 g/mol
- Structure: Secondary amine containing a cyclohexylmethyl group and an allyl group.

R&D Significance

This compound serves as a critical secondary amine building block in medicinal chemistry. It is frequently employed to introduce the N-cyclohexylmethyl motif—a lipophilic spacer often used to optimize receptor binding in GPCR ligands (e.g., opioid or sigma receptor modulators). Its allylic functionality also allows for further diversification via olefin metathesis or de-allylation strategies.

Hazard Identification (GHS Classification)

Scientific Rationale (E-E-A-T): As a specific toxicological profile for CAS 22416-98-4 is limited in public registries, the following classification is derived based on the functional group toxicology of allylamines (cardiotoxicity/high acute toxicity) and aliphatic secondary amines (corrosivity).

Signal Word:DANGER

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Hazard Class	Category	Hazard Statement	Mechanistic Insight
Flammable Liquid	Cat 3	H226: Flammable liquid and vapor.	Predicted flash point ~45–55°C based on MW similarity to N,N-dimethylcyclohexylamine.
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed.	Allylic amines are metabolically activated to acrolein, a potent cytotoxic agent.[4]
Acute Toxicity (Dermal)	Cat 3	H311: Toxic in contact with skin.[5]	High lipophilicity (Cyclohexyl group) enhances dermal absorption.
Skin Corrosion	Cat 1B	H314: Causes severe skin burns.[6][7][8]	pKa ~10-11 (typical for dialkylamines) results in saponification of skin lipids.
STOT - Rep. Exp.	Cat 2	H373: May cause damage to organs (Heart).	Critical Note: Allylamine derivatives are known cardiotoxins (vascular smooth muscle injury).

Hazard Decision Logic (Graphviz)

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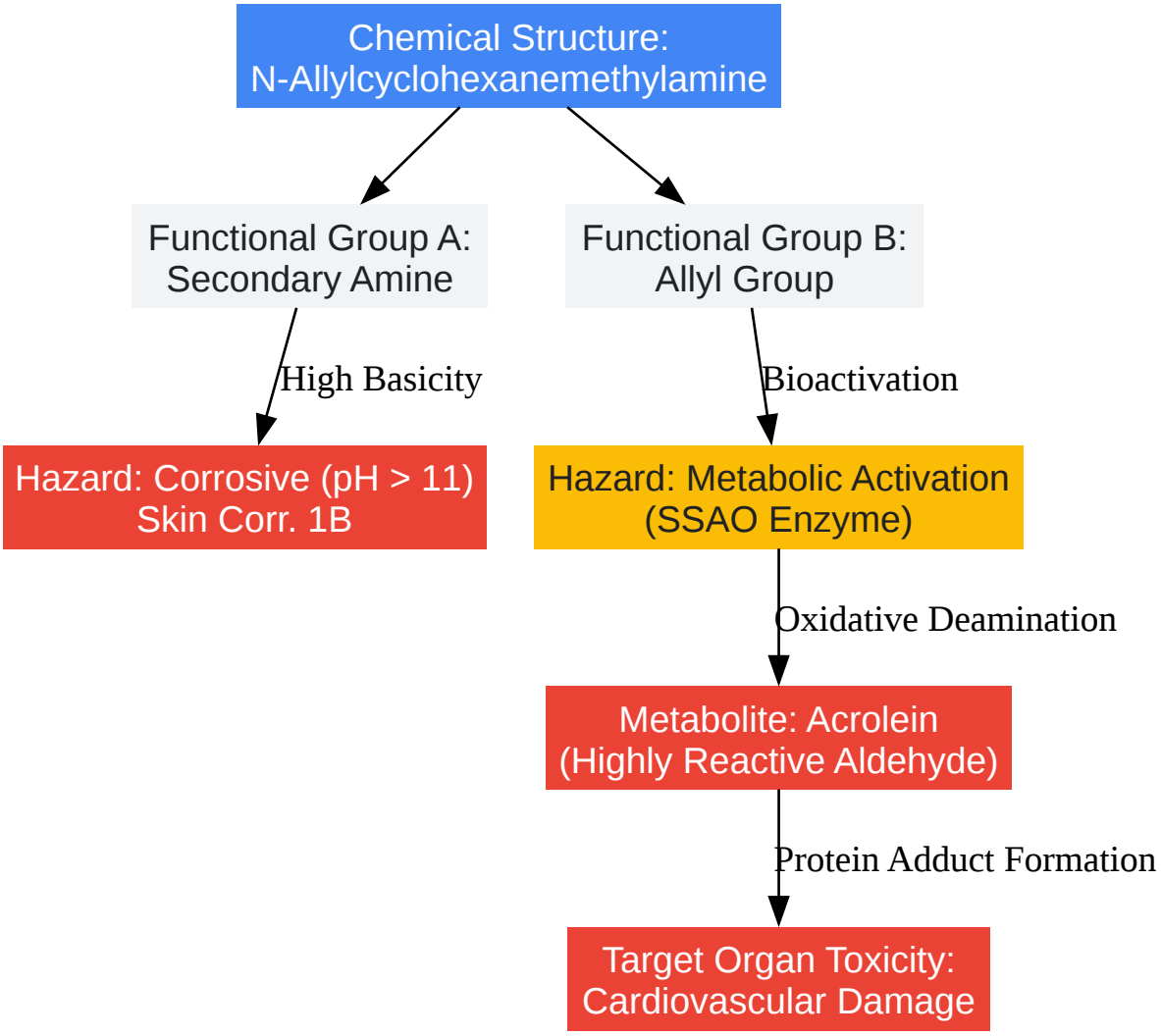

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Caption: Mechanistic pathway deriving the toxicity profile from structural motifs. The allyl group undergoes metabolic activation to acrolein, necessitating strict exposure controls.

Composition & Ingredients

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Component	CAS Number	Concentration	Classification
N-Allylcyclohexanemethylamine	22416-98-4	>97%	Flam.[2] Liq. 3; Acute Tox. 3; Skin Corr.[6][9] 1B
Cyclohexanemethylamine	3218-02-8	<1%	Impurity (Precursor)
Allyl Chloride	107-05-1	<0.1%	Trace Residual (Carcinogen susp.)

Purity Note: For drug development, ensure allyl chloride levels are quantified (genotoxic impurity risk).

First Aid Measures (Protocol)

Self-Validating Protocol: Do not rely on generic advice. The corrosive nature combined with systemic toxicity requires immediate, specific intervention.

- Inhalation (Critical):
  - Action: Evacuate to fresh air immediately.
  - Reasoning: Allylamine vapors cause delayed pulmonary edema.
  - Protocol: Administer 100% Oxygen if breathing is labored.[5] Monitor for 48 hours for respiratory distress.
- Skin Contact:
  - Action: Immediate drenching (Safety Shower) for minimum 15 minutes.
  - Contraindication: Do NOT use neutralization agents (vinegar/bicarb) on skin; exothermic reaction may worsen thermal injury.
  - Treatment: Apply Calcium Gluconate gel only if HF was involved (unlikely here), otherwise treat as alkali burn.

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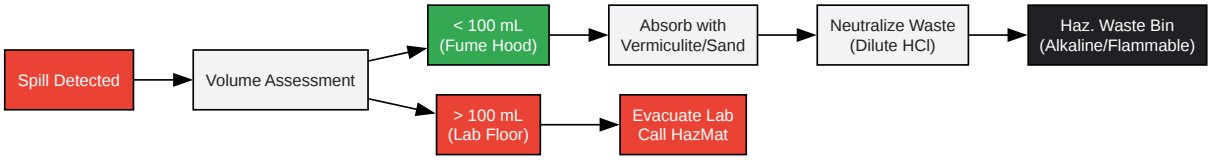
- Eye Contact:
  - Action: Irrigation with saline/water for 30 minutes.
  - Note: Alkaline burns penetrate deeper than acid burns. Ophthalmologist consult is mandatory.
- Ingestion:
  - Contraindication:Do NOT induce vomiting. Risk of esophageal perforation.[6][7][10]
  - Action: Rinse mouth. Dilute with water/milk only if patient is conscious and airway is patent.

Firefighting & Accidental Release

Fire Hazards

- Flash Point (Predicted): ~45°C (Closed Cup).
- Combustion Products: Carbon oxides, Nitrogen Oxides (NOx) (highly toxic pulmonary irritants).
- Explosion: Vapors are heavier than air and may travel to ignition sources.

Spill Response Workflow (Graphviz)



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Caption: Decision matrix for spill response. Large spills of allylic amines require evacuation due to high inhalation toxicity.

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Handling & Storage (Technical Specs)

Handling

- Atmosphere: Hygroscopic and potentially air-sensitive (amine oxidation). Handle under Nitrogen or Argon atmosphere using Schlenk techniques or a glovebox for high-purity applications.
- PPE Selection:
  - Gloves:Laminate film (Silver Shield) or Supported Polyvinyl Alcohol (PVA).
  - Warning: Nitrile gloves may degrade rapidly upon exposure to allylic amines.
  - Respiratory: Full-face respirator with ABEK (Ammonia/Amine/Organic Vapor) cartridges if working outside a fume hood.

Storage[5][10][11]

- Temp: 2–8°C (Refrigerated).
- Segregation: Store away from Oxidizers, Acids, and Acid Chlorides.[7]
- Container: Amber glass with PTFE-lined cap.

Toxicological & Ecological Information

Mechanism of Toxicity (The "Expert" View)

Researchers must understand why this compound is dangerous beyond simple corrosivity.

- SSAO Metabolism: Semicarbazide-sensitive amine oxidase (SSAO) metabolizes allylamines in cardiovascular tissue.
- Reaction:
- Consequence: Acrolein is a reactive electrophile that forms adducts with DNA and proteins, leading to vascular smooth muscle necrosis. This is a class effect of allylamines [1].[5]

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Quantitative Data (Analog-Based)

- Oral LD50 (Rat): Estimated 100–300 mg/kg (Based on Allylamine LD50 ~100 mg/kg and N-methylcyclohexylamine LD50 ~400 mg/kg).
- Inhalation LC50: Estimated < 500 ppm (4h).

Ecological Fate

- Aquatic Toxicity: High. Amines are generally toxic to algae and fish due to pH alteration and membrane disruption.
- Biodegradability: Likely readily biodegradable, but toxic to nitrifying bacteria in waste treatment plants at high concentrations.

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